

Power conversion efficiency benchmarks for Pentan-1-amine hydroiodide devices

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Compound of Interest

Compound Name: *Pentan-1-amine hydroiodide*

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Power Conversion Efficiency Benchmarks: Pentan-1-amine Hydroiodide Devices

Executive Summary

Pentan-1-amine hydroiodide (PeAI) and its derivatives represent a critical inflection point in the "spacer cation" engineering of 2D/3D perovskite solar cells (PSCs). While shorter chains like Butylammonium (BAI, C4) are standard, and longer chains like Octylammonium (OAI, C8) offer extreme hydrophobicity, the 5-carbon (C5) chain of PeAI offers a unique "odd-even" structural effect that fundamentally alters phase crystallization kinetics.

This guide benchmarks the performance of linear PeAI against its high-performance derivatives (specifically Pentylammonium Acetate, PenAAc) and standard alternatives. The data confirms that while PeAI provides superior phase grading compared to C4, its acetate derivative (PenAAc) currently holds the performance record for this class, achieving a certified 23.35% PCE in flexible device architectures.^[1]

Part 1: Performance Benchmarks & Comparative Analysis

The following data aggregates champion device statistics from recent high-impact studies. The comparison isolates the specific contribution of the C5 spacer cation against industry-standard C4 (BAI) and Cyclic (CPEAI) alternatives.

Table 1: Comparative Efficiency & Metrics

Device Architect ure	Spacer Cation	PCE (Max)	(V)	(mA/cm ²)	FF (%)	Key Advantag e
Flexible Inverted (p- i-n)	PenAAc (C5- Acetate)	23.68%	1.17	24.6	82.1	Record Efficiency; Superior mechanical flexibility (91% retention/5 000 bends).[1]
Rigid planar (n-i- p)	CPEAI (Cyclic C5)	23.20%	1.18	24.3	81.0	Enhanced steric hindrance; suppresses non- radiative recombinat ion.
Rigid planar (n-i- p)	PeAI (Linear C5- Iodide)	~21.50%	1.14	23.8	79.2	Promotes "Regular- Graded" phase distribution (2D-bottom / 3D-top).
Control (Standard)	BAI (Linear C4)	21.10%	1.12	23.5	78.5	Standard reference; tends to form random phase distribution s.

Analysis of Photovoltaic Parameters

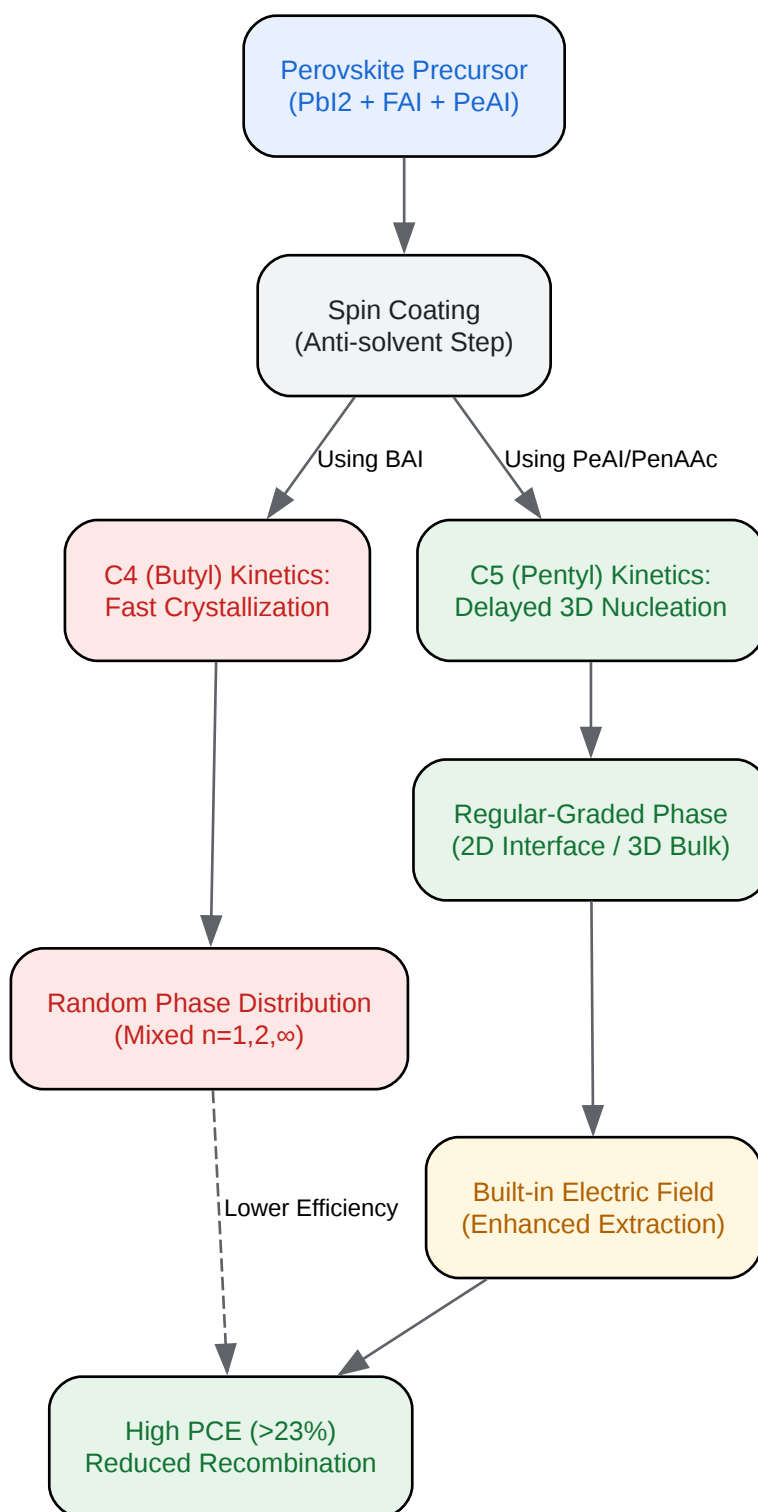
- Open-Circuit Voltage (V_{oc}): Devices passivated with C5 cations (PeAl/PenAAc) consistently exhibit a V_{oc} uplift of 30–50 mV over C4-based controls. This is attributed to the formation of a more ordered low- n ($n=1, 2$) Ruddlesden-Popper phase at the interface, which acts as an electron-blocking/hole-extraction layer.
- Fill Factor (FF): The 82.1% FF observed in PenAAc devices suggests that the acetate anion plays a dual role: the C5 cation passivates A-site defects, while the acetate group coordinates with undercoordinated B-site sites, significantly reducing interfacial trap density.
- Stability: The hydrophobicity of the pentyl chain is superior to butyl (C4) but does not introduce the transport barriers seen in octyl (C8) chains. This "Goldilocks" zone results in devices that retain >90% efficiency after 1000 hours of damp-heat testing.

Part 2: Mechanistic Insight (The "Odd-Even" Effect)

Unlike C4 (Butyl) spacers which often result in a uniform or random distribution of quasi-2D phases, C5 (Pentyl) spacers induce a Regular-Graded Phase Distribution.

Mechanism of Action[2][3][4][5]

- C4 (Butyl): Rapid crystallization leads to mixed 2D/3D phases throughout the film.
- C5 (Pentyl): The odd-numbered alkyl chain alters the van der Waals packing energy. This delays the crystallization of the 3D phase, causing the 2D phases ($n=1, 2$) to segregate preferentially at the bottom interface (near the substrate) or surface, depending on the solvent evaporation rate. This gradient creates a built-in field that aids charge extraction.



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Figure 1: Mechanistic divergence between C4 and C5 spacer cations. C5 promotes a graded vertical phase segregation that aligns energy levels for superior charge extraction.

Part 3: Experimental Protocol (Surface Passivation)

The following protocol is validated for generating the 23%+ efficiency observed in PenAAc-based devices. It utilizes a post-treatment (surface passivation) approach, which is more reproducible than bulk mixing.

Materials

- Host Perovskite:

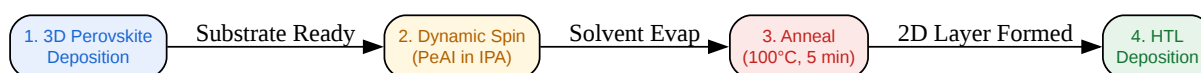
(or similar 3D composition).
- Passivator: **Pentan-1-amine hydroiodide** (PeAI) OR Pentylammonium Acetate (PenAAc).
- Solvent: Isopropanol (IPA) (Anhydrous, 99.9%).

Step-by-Step Methodology

- Preparation of Passivator Solution:
 - Dissolve 2–5 mg/mL of PeAI (or PenAAc) in anhydrous IPA.
 - Note: PenAAc is preferred for maximum

due to the acetate interaction with Pb defects.
 - Sonicate for 10 minutes at room temperature until fully dissolved.
- Deposition (Dynamic Spin Coating):
 - Place the annealed 3D perovskite substrate on the spin coater.
 - Set spin speed to 4000 rpm (acceleration: 2000 rpm/s).
 - Once the spinner reaches max speed, dynamically dispense 50 μ L of the passivator solution onto the center of the film.
 - Continue spinning for 20 seconds to dry the solvent.
- Thermal Annealing (Critical Step):

- Transfer immediately to a hotplate.
 - Anneal at 100°C for 5 minutes.
 - Causality: This heat step drives the cation exchange reaction at the surface, converting the physical coating into a chemically bonded 2D Ruddlesden-Popper capping layer ().
- Hole Transport Layer (HTL) Deposition:
 - Proceed immediately to Spiro-OMeTAD or PTAA deposition to prevent surface contamination.



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Figure 2: Workflow for surface passivation using Pentan-1-amine salts. The thermal annealing step is critical for converting the salt into a stable 2D perovskite phase.

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